

Personal protective equipment for handling 2,4-Dinitrophenyl acetate

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Compound of Interest

Compound Name: 2,4-Dinitrophenyl acetate

Cat. No.: B1203105

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Essential Safety and Handling Guide for 2,4-Dinitrophenyl Acetate

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **2,4-Dinitrophenyl acetate**. The following procedures are critical for minimizing risks and ensuring a safe laboratory environment.

1. Hazard Assessment and Control

2,4-Dinitrophenyl acetate is a chemical that requires careful handling due to its potential hazards. Based on data from similar dinitrophenyl compounds, it should be treated as a substance that may cause skin, eye, and respiratory tract irritation.^[1] Some related compounds are classified as acutely toxic, flammable, and potentially explosive under specific conditions, such as when dry or heated.^[2] Therefore, a conservative approach to handling, assuming high toxicity and potential for irritation, is recommended.

2. Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential to prevent exposure. The following PPE must be worn at all times when handling **2,4-Dinitrophenyl acetate**:

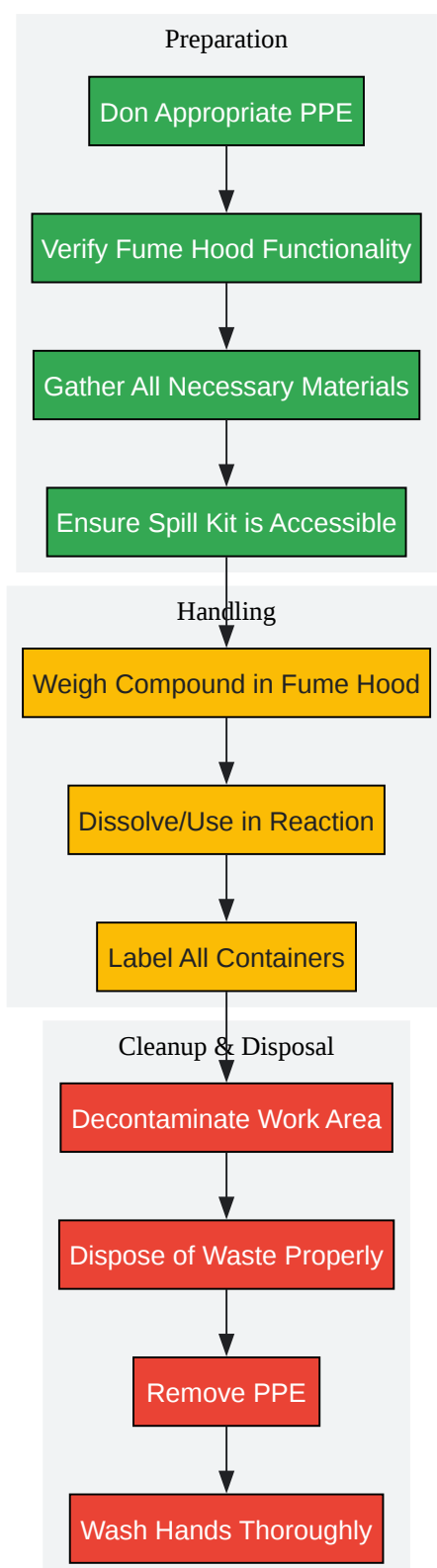
- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should also be worn where there is a risk of splashing.
- Skin Protection:
 - Gloves: Double-gloving with nitrile gloves is required.[2] Gloves must be inspected before use and changed immediately upon any sign of contamination.
 - Lab Coat: A flame-retardant and chemically resistant lab coat is necessary.
 - Clothing: Long pants and closed-toe shoes are mandatory.
- Respiratory Protection: All work with **2,4-Dinitrophenyl acetate** should be conducted within a certified chemical fume hood to prevent inhalation of dust or vapors.[2] If exposure limits are exceeded, a full-face respirator should be used.[3]

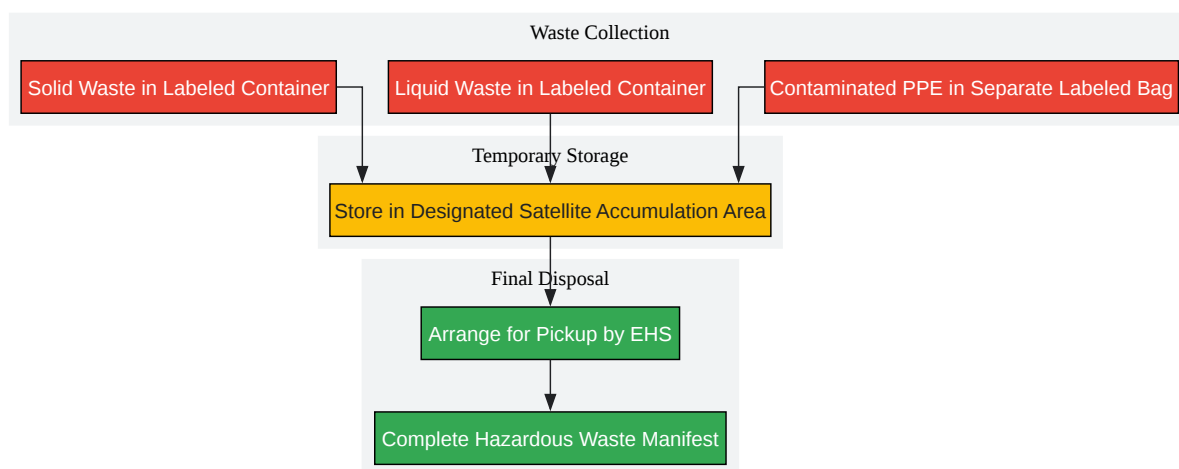
Quantitative Data Summary

Property	Value	Source
Appearance	Yellow to orange crystalline powder	[4]
Molecular Formula	C ₈ H ₆ N ₂ O ₆	[3][4]
Molecular Weight	226.14 g/mol	[3][4]
State at Room Temperature	Solid	[4]
Solubility	Insoluble in water; soluble in organic solvents like ethyl acetate, acetone, and benzene.	[4]

3. Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is crucial for the safe handling of **2,4-Dinitrophenyl acetate**. The following diagram and steps outline the standard operating procedure.





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